

The Transcriptomic Response of Bacteria to Streptocyclin: A Comparative Guide

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Compound of Interest

Compound Name: Streptocyclin

Cat. No.: B1449377

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This guide provides a comparative analysis of the transcriptomic effects of **Streptocyclin** on bacteria, using the closely related aminoglycoside antibiotic, kanamycin, as a representative for experimental data. The data presented here is based on a comprehensive study of *Escherichia coli* K-12 MG1655, offering insights into the molecular mechanisms of action and the broader cellular response to this class of antibiotics compared to other common antibacterial agents.

Executive Summary

Streptocyclin, a combination of streptomycin and tetracycline, is a widely used agricultural antibiotic. Its primary component, streptomycin, belongs to the aminoglycoside class of antibiotics that target the bacterial ribosome, leading to the inhibition of protein synthesis. Understanding the global transcriptomic changes induced by **Streptocyclin** is crucial for elucidating its precise mechanism of action, identifying potential resistance mechanisms, and discovering new drug targets. This guide compares the transcriptomic profile of *E. coli* treated with kanamycin, an aminoglycoside with a mechanism of action analogous to streptomycin, against the effects of ampicillin and tetracycline, which represent different classes of antibiotics.

Comparative Transcriptomic Data

The following tables summarize the differentially expressed genes (DEGs) in *Escherichia coli* K-12 MG1655 following treatment with sub-inhibitory concentrations of kanamycin, ampicillin,

and tetracycline. The data is adapted from a comprehensive transcriptomic study and highlights the distinct and overlapping cellular responses to these antibiotics.

Table 1: Summary of Differentially Expressed Genes (DEGs) in Escherichia coli K-12 MG1655

Treatment (Antibiotic)	Upregulated Genes	Downregulated Genes	Total DEGs	Fold Change Range	p-value Cutoff
Kanamycin (Aminoglycoside)	1658	1623	3281	-	< 0.05
Ampicillin (β-Lactam)	536	613	1149	-	< 0.05
Tetracycline (Tetracycline)	884	885	1769	-	< 0.05

Table 2: Top 5 Upregulated and Downregulated Gene Ontology (GO) Terms for Kanamycin Treatment

Upregulated GO Terms	Description	Downregulated GO Terms	Description
GO:0006412	translation	GO:0009068	aspartate family amino acid catabolic process
GO:0006355	regulation of transcription, DNA-templated	GO:0006520	cellular amino acid metabolic process
GO:0009058	biosynthetic process	GO:0006096	glycolysis
GO:0044260	cellular macromolecule metabolic process	GO:0006006	glucose metabolic process
GO:0006810	transport	GO:0006629	lipid metabolic process

Experimental Protocols

The following is a detailed methodology for the comparative transcriptomic analysis of *E. coli* treated with different antibiotics.

Bacterial Strain and Growth Conditions

- Bacterial Strain: *Escherichia coli* K-12 MG1655.
- Growth Medium: Luria-Bertani (LB) broth.
- Culture Conditions: The bacterial culture was grown aerobically at 37°C with shaking at 220 rpm to an early logarithmic phase (OD600 of approximately 0.4).

Antibiotic Treatment

- The bacterial culture was divided into four sub-cultures.
- Three sub-cultures were treated with sub-inhibitory concentrations of kanamycin, ampicillin, and tetracycline, respectively. The fourth sub-culture served as an untreated control.

- The cultures were incubated for an additional 2 hours under the same growth conditions.

RNA Extraction and Sequencing

- Total RNA was extracted from the bacterial cells using a commercially available RNA extraction kit following the manufacturer's instructions.
- The quality and quantity of the extracted RNA were assessed using a spectrophotometer and gel electrophoresis.
- Ribosomal RNA (rRNA) was depleted from the total RNA samples.
- The rRNA-depleted RNA was used to construct sequencing libraries.
- The libraries were sequenced using an Illumina sequencing platform to generate paired-end reads.

Data Analysis

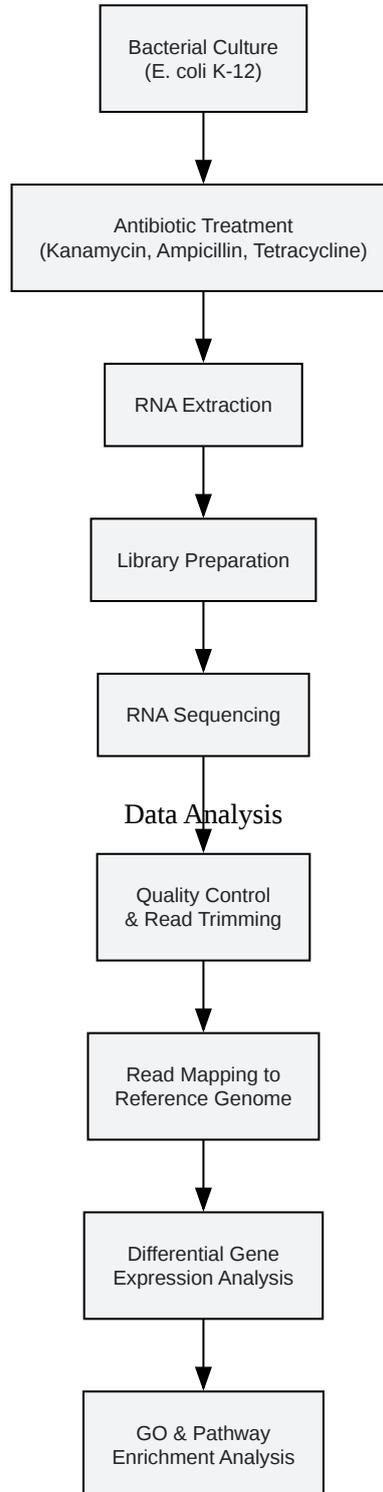
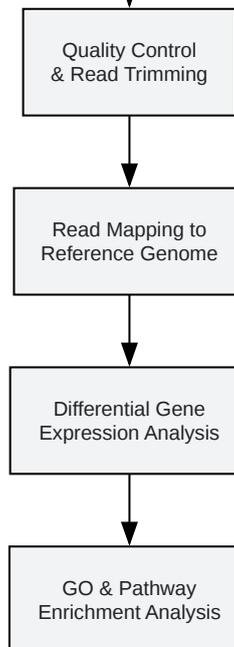
- The raw sequencing reads were quality-controlled and trimmed to remove low-quality bases and adapter sequences.
- The cleaned reads were mapped to the E. coli K-12 MG1655 reference genome.
- The number of reads mapping to each gene was counted.
- Differential gene expression analysis was performed to identify genes that were significantly upregulated or downregulated in the antibiotic-treated samples compared to the untreated control.
- Gene Ontology (GO) and pathway enrichment analysis were performed to identify the biological processes and pathways affected by each antibiotic.

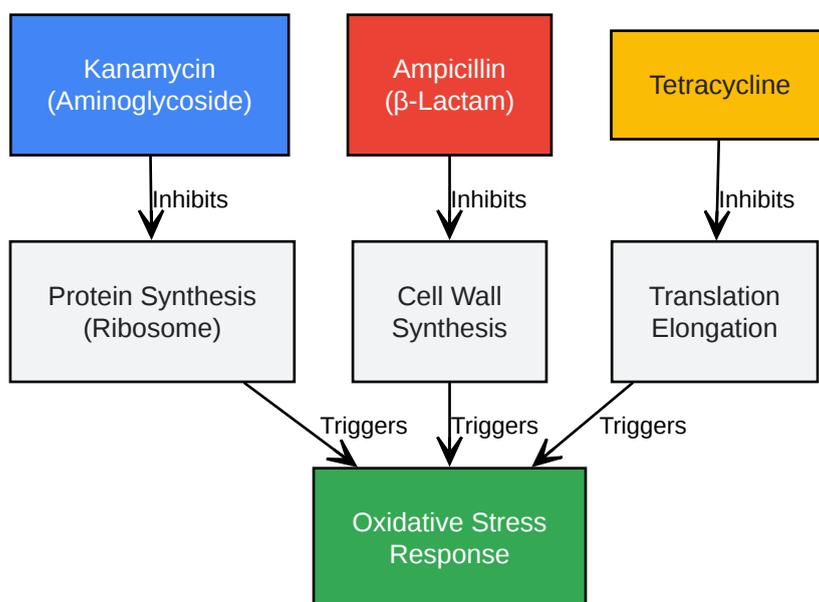
Visualizations

Signaling Pathway of Streptomycin Action

The following diagram illustrates the mechanism of action of streptomycin and its downstream effects on bacterial cells. Streptomycin binds to the 30S ribosomal subunit, leading to

mistranslation of mRNA and inhibition of protein synthesis. This triggers a cascade of cellular stress responses.

**Wet Lab****Data Analysis**



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